

# An In-depth Guide to Lactose Octaacetate: Molecular Properties and Synthesis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Lactose octaacetate	
Cat. No.:	B1630657	Get Quote

**Lactose octaacetate** is a fully acetylated derivative of lactose, a disaccharide. This technical guide provides essential information on its molecular formula and weight, crucial for researchers and professionals in drug development and synthetic carbohydrate chemistry.

### **Molecular Data Summary**

The fundamental molecular properties of **lactose octaacetate** are summarized below. This data is vital for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

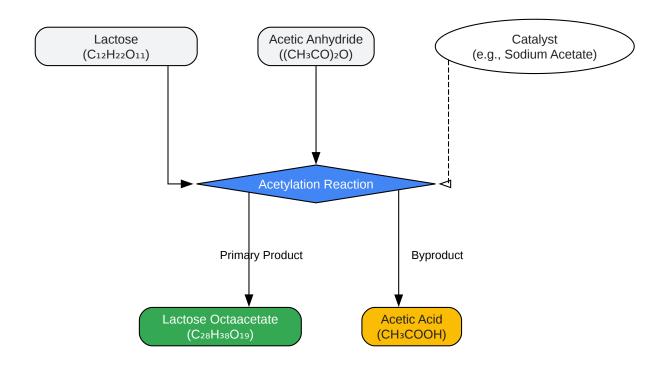
Property	Value	References
Molecular Formula	C28H38O19	[1][2][3][4]
Molecular Weight	678.59 g/mol	[2][3][4]
Alternate Names	β-Octaacetyllactose, 4-O- (2,3,4,6-Tetra-O-acetyl-β-D- galactopyranosyl)-1,2,3,6- tetra-O-acetyl-D- glucopyranose	[2][5]
CAS Number	6291-42-5	[2][4][6]

## **Synthesis Overview**



Lactose octaacetate is synthesized from lactose through an esterification reaction. A common laboratory-scale method involves the reaction of lactose with acetic anhydride, often in the presence of a catalyst such as anhydrous sodium acetate.[5] This process, known as acetylation, replaces all of the hydroxyl (-OH) groups on the lactose molecule with acetyl (-OCOCH<sub>3</sub>) groups.

The following diagram illustrates the logical relationship in the synthesis of **lactose octaacetate**.



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Caption: Synthesis pathway of **Lactose Octaacetate** from Lactose.

## Experimental Protocol: Microwave-Assisted Acetylation of Lactose

This section details a "green" synthesis method for **lactose octaacetate** using microwave irradiation, which can offer higher yields and shorter reaction times compared to conventional



heating.[5]

#### Materials:

- Lactose
- Acetic anhydride
- Microwave synthesis reactor

#### Procedure:

- Combine lactose and acetic anhydride in a suitable reaction vessel for the microwave reactor.
- Place the vessel inside the microwave reactor.
- Irradiate the mixture under controlled temperature and time settings. The specific parameters (power, temperature, duration) may need optimization but are generally more efficient than traditional heating methods.[5]
- Upon completion of the reaction, the crude product is typically purified. This may involve steps such as cooling to induce crystallization, followed by filtration and washing with a solvent like ethanol to remove excess acetic anhydride and acetic acid.
- The purity of the resulting lactose octaacetate can be assessed using techniques such as Thin-Layer Chromatography (TLC), Infrared (IR) spectroscopy, and Nuclear Magnetic Resonance (NMR) spectroscopy.[5]

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